

# Introduction: The Strategic Importance of Halogenated Benzoyl Chlorides in Synthesis

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## Compound of Interest

Compound Name: *2,4-Difluoro-5-iodobenzoyl chloride*

CAS No.: *1131640-48-6*

Cat. No.: *B1399715*

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**2,4-Difluoro-5-iodobenzoyl chloride** is a highly functionalized aromatic acyl chloride, a class of reagents that are fundamental building blocks in modern organic synthesis. The strategic placement of three distinct halogen atoms on the benzene ring imparts unique reactivity and makes it a valuable intermediate for introducing complex functionalities into target molecules. The electron-withdrawing nature of the two fluorine atoms and the acyl chloride group activates the aromatic ring for certain transformations, while the iodine atom provides a versatile handle for cross-coupling reactions. This guide offers a comprehensive overview of the core physicochemical properties, safety considerations, and synthetic utility of **2,4-Difluoro-5-iodobenzoyl chloride** for professionals in the fields of medicinal chemistry and materials science.

## Physicochemical Properties

A precise understanding of the physicochemical properties of a reagent is paramount for its effective use in experimental design. The key properties of **2,4-Difluoro-5-iodobenzoyl chloride** are summarized below.

Property	Value	Source
CAS Number	1131640-48-6	[1]
Molecular Formula	C <sub>7</sub> H <sub>2</sub> ClF <sub>2</sub> IO	[1]
Molecular Weight	302.44 g/mol	[1]
Density	Data not available	-
SMILES	O=C(Cl)C1=CC(I)=C(F)C=C1F	[1]

Note on Density: An experimentally determined density for **2,4-Difluoro-5-iodobenzoyl chloride** is not readily available in the searched literature. For reference, the densities of structurally related compounds are 2.001 g/cm<sup>3</sup> for 2-Fluoro-5-iodobenzoyl chloride and approximately 1.42 g/cm<sup>3</sup> for 2,4-Difluorobenzoyl chloride.[2][3]

## Chemical Structure and Reactivity

The reactivity of **2,4-Difluoro-5-iodobenzoyl chloride** is dictated by the interplay of its functional groups.

Figure 1: Structure and key reactive sites of **2,4-Difluoro-5-iodobenzoyl chloride**.

- **Acyl Chloride:** This is the most reactive site, readily undergoing nucleophilic acyl substitution with alcohols, amines, and other nucleophiles to form esters, amides, and ketones, respectively.
- **Iodine Atom:** The carbon-iodine bond is susceptible to oxidative addition, making it an excellent substrate for palladium-catalyzed cross-coupling reactions such as Suzuki, Heck, and Sonogashira couplings. This allows for the introduction of a wide variety of substituents at this position.
- **Fluorine Atoms:** The two fluorine atoms are strong electron-withdrawing groups, which can influence the regioselectivity of reactions on the aromatic ring and can also be sites for nucleophilic aromatic substitution under certain conditions.

## Safety and Handling

A Safety Data Sheet (SDS) for **2,4-Difluoro-5-iodobenzoyl chloride** (CAS 1131640-48-6) was not available in the conducted searches. However, based on the SDS for structurally similar compounds such as 2-iodo-benzoyl chloride, 4-iodobenzoyl chloride, and 2,4-difluorobenzoyl chloride, the following hazards and precautions can be inferred.[4][5][6]

#### GHS Hazard Classification (Inferred):

- Skin Corrosion/Irritation: Category 1B/1C. Causes severe skin burns and eye damage.[4][5]
- Serious Eye Damage/Eye Irritation: Category 1. Causes serious eye damage.[4][5]
- Moisture Sensitive: Reacts with water, potentially liberating toxic gas (hydrogen chloride and hydrogen iodide).[4]

#### Handling and Personal Protective Equipment (PPE):

Precaution	Rationale
Work in a fume hood	To avoid inhalation of corrosive vapors.
Wear chemical-resistant gloves, lab coat, and safety goggles	To prevent skin and eye contact.
Handle under an inert atmosphere (e.g., nitrogen or argon)	To prevent reaction with atmospheric moisture.
Store in a cool, dry, well-ventilated area away from incompatible materials	To ensure stability and prevent hazardous reactions.

#### First Aid Measures (Inferred):

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4][6]
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek immediate medical attention.[4][6]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[6]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Synthetic Applications and Protocols

The primary utility of **2,4-Difluoro-5-iodobenzoyl chloride** lies in its role as a versatile intermediate in multi-step syntheses.

## Potential Applications in Drug Discovery

The structural motifs present in this molecule are of significant interest in medicinal chemistry. The difluorobenzoyl moiety is found in a number of biologically active compounds. The iodine atom allows for the late-stage functionalization of a drug candidate, which is a powerful strategy in lead optimization. Related compounds, such as 2,4-dichloro-5-fluorobenzoyl chloride, are used in the synthesis of broad-spectrum antibiotics and antipsychotic drugs.

## Representative Experimental Protocol: Synthesis of 2,4-Difluoro-5-iodobenzoyl chloride

The following is a plausible, general protocol for the synthesis of **2,4-Difluoro-5-iodobenzoyl chloride** from the corresponding carboxylic acid, based on established methods for converting carboxylic acids to acyl chlorides.<sup>[7]</sup>

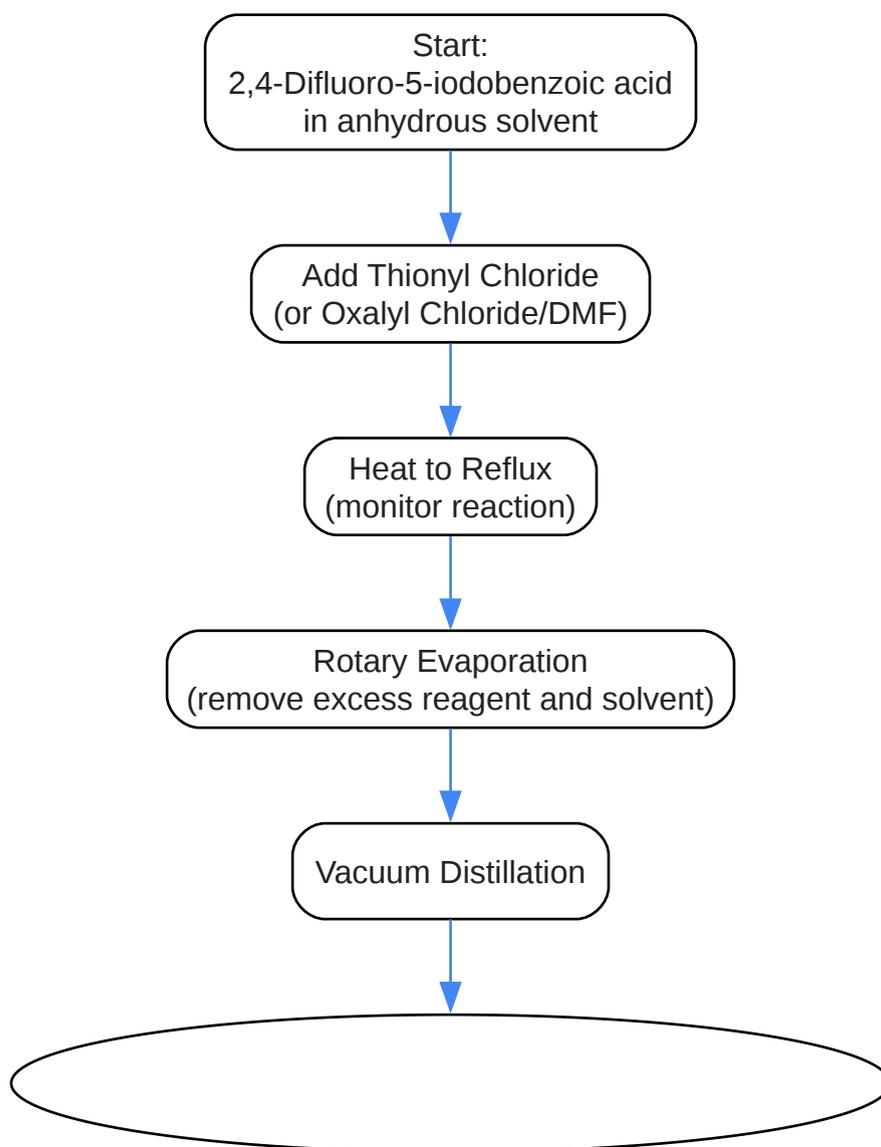
Reaction: 2,4-Difluoro-5-iodobenzoic acid → **2,4-Difluoro-5-iodobenzoyl chloride**

Materials:

- 2,4-Difluoro-5-iodobenzoic acid
- Thionyl chloride (SOCl<sub>2</sub>) or Oxalyl chloride ((COCl)<sub>2</sub>)
- Anhydrous dichloromethane (DCM) or 1,2-dichloroethane (DCE)
- N,N-Dimethylformamide (DMF) (catalytic amount if using oxalyl chloride)

Procedure:

- To a flame-dried, two-neck round-bottom flask equipped with a magnetic stir bar, a reflux condenser, and a nitrogen inlet, add 2,4-Difluoro-5-iodobenzoic acid.
- Add anhydrous DCM (or DCE) to dissolve the acid.
- Slowly add an excess (typically 2-3 equivalents) of thionyl chloride to the solution at room temperature. If using oxalyl chloride, a catalytic amount of DMF should be added.
- The reaction mixture is then heated to reflux and stirred for several hours. The progress of the reaction can be monitored by TLC or by observing the cessation of gas evolution (HCl and SO<sub>2</sub>).
- After the reaction is complete, the excess thionyl chloride and the solvent are removed under reduced pressure using a rotary evaporator.
- The crude **2,4-Difluoro-5-iodobenzoyl chloride** can be purified by vacuum distillation.



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Figure 2: General workflow for the synthesis of **2,4-Difluoro-5-iodobenzoyl chloride**.

## Conclusion

**2,4-Difluoro-5-iodobenzoyl chloride** is a valuable and highly reactive building block for organic synthesis. Its trifunctional nature provides chemists with a powerful tool for the construction of complex molecules with applications in drug discovery and materials science. While some of its physical properties are not yet fully characterized, its reactivity can be reliably predicted based on its constituent functional groups. Proper handling and safety precautions are essential when working with this and related acyl chlorides.

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